

Application Notes and Protocols for 3-Ethoxypropylamine in the Petrochemical Industry

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Compound of Interest

Compound Name: **3-Ethoxypropylamine**

Cat. No.: **B153944**

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Introduction

3-Ethoxypropylamine (EOPA), a primary amine with the chemical formula $C_2H_5O(CH_2)_3NH_2$, presents several potential applications within the petrochemical industry. Its molecular structure, featuring both a hydrophilic amine group and a moderately hydrophobic ethoxypropyl group, imparts surfactant-like properties, making it a candidate for roles such as corrosion inhibition and demulsification. Furthermore, its reactive primary amine group allows it to serve as a versatile intermediate in the synthesis of more complex molecules used in various downstream applications. This document provides detailed application notes and experimental protocols for evaluating the efficacy of **3-Ethoxypropylamine** in these key areas.

Application as a Corrosion Inhibitor

Amines and their derivatives are widely utilized as corrosion inhibitors in the oil and gas industry. They function by adsorbing onto metal surfaces, forming a protective film that isolates the metal from corrosive agents present in the process streams, such as water, hydrogen sulfide (H_2S), and carbon dioxide (CO_2). The lone pair of electrons on the nitrogen atom of the amine group facilitates strong adsorption onto the metal surface.

Application Notes:

3-Ethoxypropylamine can be employed as a corrosion inhibitor in various stages of petroleum processing, including refining and transportation. It is particularly relevant in environments where both acidic gases and water are present. The effectiveness of EOPA as a corrosion inhibitor is dependent on several factors, including its concentration, the temperature and pressure of the system, the composition of the hydrocarbon stream, and the metallurgy of the equipment.

Experimental Protocol: Evaluation of Corrosion Inhibition Efficiency

This protocol outlines the weight loss method, a common technique for assessing the performance of a corrosion inhibitor.

Objective: To determine the corrosion inhibition efficiency of **3-Ethoxypropylamine** on carbon steel in a simulated corrosive petrochemical environment.

Materials and Equipment:

- Carbon steel coupons (e.g., API 5L X60) of known dimensions and weight
- Corrosive brine solution (e.g., 3.5% NaCl solution)
- **3-Ethoxypropylamine** (inhibitor)
- Cylinder of CO₂ or H₂S gas
- Glass reaction vessel with gas inlet and outlet
- Water bath or thermostat for temperature control
- Analytical balance
- Desiccator
- Polishing paper (various grits)
- Acetone and distilled water for cleaning

Procedure:

- Coupon Preparation:
 - Mechanically polish the carbon steel coupons with progressively finer grits of polishing paper.
 - Degrease the coupons by rinsing with acetone.
 - Rinse with distilled water and dry thoroughly.
 - Weigh the coupons accurately using an analytical balance and record the initial weight (W_initial).
 - Store the prepared coupons in a desiccator until use.
- Corrosion Test:
 - Prepare the corrosive brine solution and place it in the glass reaction vessel.
 - Saturate the brine with CO₂ or H₂S by bubbling the gas through the solution for at least one hour to simulate sour conditions.
 - Add the desired concentration of **3-Ethoxypropylamine** to the test solutions (e.g., 50, 100, 150, 200 ppm). A blank solution without the inhibitor should also be prepared.
 - Immerse the pre-weighed carbon steel coupons in the test solutions. Ensure the coupons are fully submerged.
 - Maintain the desired temperature using a water bath (e.g., 50°C).
 - Continue to bubble the corrosive gas through the solution for the duration of the test (e.g., 24 hours).
- Post-Test Analysis:
 - After the immersion period, carefully remove the coupons from the solutions.
 - Gently clean the coupons to remove any corrosion products, typically using a soft brush and a suitable cleaning solution (e.g., inhibited hydrochloric acid).

- Rinse the coupons with distilled water and acetone, then dry them.
- Weigh the cleaned and dried coupons to obtain the final weight (W_final).

Data Presentation:

Table 1: Corrosion Rate and Inhibition Efficiency of 3-Ethoxypropylamine

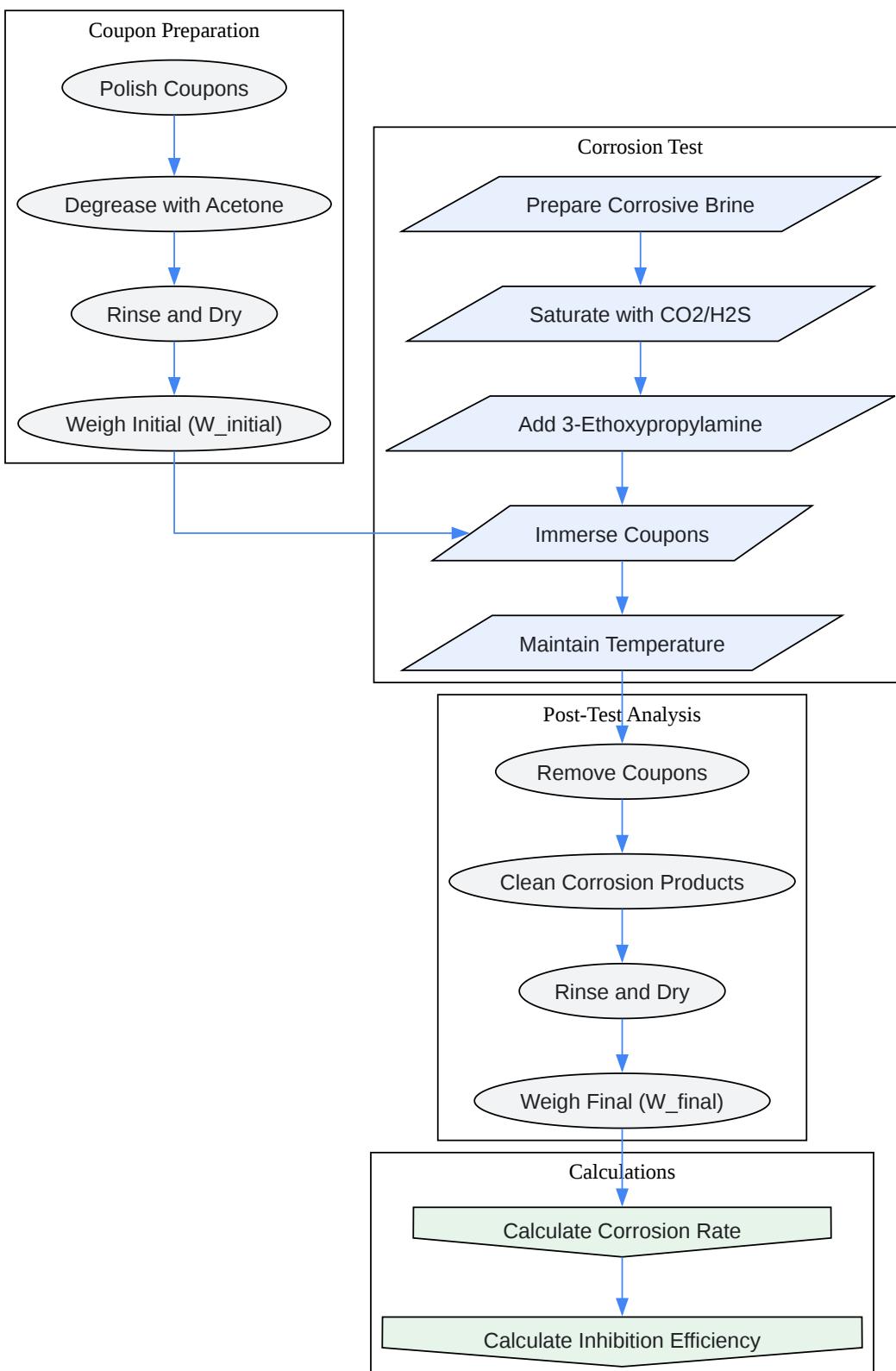
Inhibitor Concentration (ppm)	Initial Weight (g)	Final Weight (g)	Weight Loss (g)	Corrosion Rate (mpy)	Inhibition Efficiency (%)
0 (Blank)	Data	Data	Data	Data	N/A
50	Data	Data	Data	Data	Data
100	Data	Data	Data	Data	Data
150	Data	Data	Data	Data	Data
200	Data	Data	Data	Data	Data

Calculations:

- Corrosion Rate (CR) in mils per year (mpy) can be calculated using the formula: $CR = (K \times \Delta W) / (A \times T \times D)$ Where:
 - $K = \text{constant } (3.45 \times 10^6 \text{ for mpy})$
 - $\Delta W = \text{Weight loss in grams}$
 - $A = \text{Surface area of the coupon in cm}^2$
 - $T = \text{Immersion time in hours}$
 - $D = \text{Density of the metal in g/cm}^3 \text{ (e.g., } \sim 7.87 \text{ g/cm}^3 \text{ for carbon steel)}$
- Inhibition Efficiency (IE) in percent can be calculated as: $IE (\%) = [(CR_{\text{blank}} - CR_{\text{inhibitor}}) / CR_{\text{blank}}] \times 100$ Where:

- CR_blank = Corrosion rate in the absence of the inhibitor
- CR_inhibitor = Corrosion rate in the presence of the inhibitor

Experimental Workflow for Corrosion Inhibition Evaluation

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Caption: Workflow for evaluating the corrosion inhibition performance of **3-Ethoxypropylamine**.

Application as a Demulsifier

Crude oil is often produced with significant amounts of water, forming stable water-in-oil emulsions. These emulsions need to be broken to separate the water from the oil before transportation and refining. Demulsifiers are specialty chemicals that act at the oil-water interface to destabilize the emulsion. The amphiphilic nature of **3-Ethoxypropylamine** suggests its potential to function as a demulsifier.

Application Notes:

3-Ethoxypropylamine can be evaluated for its ability to break water-in-oil emulsions. Its performance will be influenced by the characteristics of the crude oil (e.g., asphaltene and resin content), water salinity, temperature, and the concentration of the demulsifier. It may be used alone or as a component in a more complex demulsifier formulation.

Experimental Protocol: Bottle Test for Demulsification Efficiency

Objective: To assess the effectiveness of **3-Ethoxypropylamine** in separating water from a crude oil emulsion.

Materials and Equipment:

- Crude oil emulsion (synthetic or field sample)
- **3-Ethoxypropylamine** (demulsifier)
- Graduated prescription bottles (e.g., 100 mL)
- Water bath
- Syringes or pipettes for accurate dosing
- Solvent for dissolving the demulsifier (e.g., xylene or toluene)

Procedure:

- Preparation of Demulsifier Stock Solution:
 - Prepare a stock solution of **3-Ethoxypropylamine** in a suitable solvent to facilitate accurate dosing. For example, a 1% (v/v) solution.
- Bottle Test:
 - Fill each graduated bottle with 100 mL of the crude oil emulsion.
 - Add varying concentrations of the **3-Ethoxypropylamine** stock solution to the bottles to achieve the desired final concentrations (e.g., 10, 20, 50, 100 ppm). Include a blank bottle with no demulsifier.
 - Securely cap the bottles and shake them vigorously for a set period (e.g., 100 shakes in 1 minute) to ensure thorough mixing of the demulsifier with the emulsion.
 - Place the bottles in a water bath set to a specific temperature (e.g., 60°C).
- Data Collection:
 - Record the volume of separated water at the bottom of each bottle at regular time intervals (e.g., 5, 10, 20, 30, 60, 120 minutes).
 - Observe the quality of the separated water (clarity) and the interface between the oil and water (sharpness).

Data Presentation:

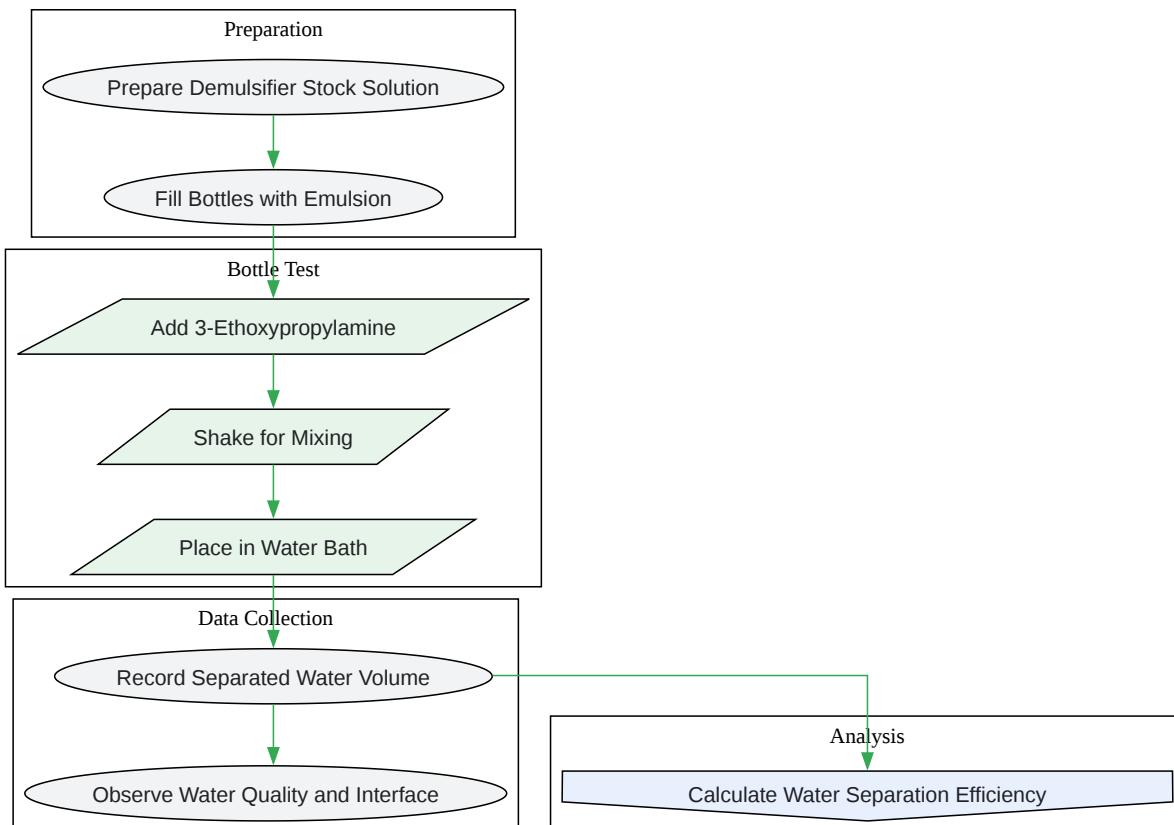
Table 2: Demulsification Performance of **3-Ethoxypropylamine**

Demulsifier Concentration (ppm)	Time (min)	Volume of Separated Water (mL)	Water Separation Efficiency (%)
0 (Blank)	120	Data	Data
10	5	Data	Data
10	Data	Data	
...	Data	Data	
120	Data	Data	
20	5	Data	Data
...	Data	Data	
120	Data	Data	
50	5	Data	Data
...	Data	Data	
120	Data	Data	
100	5	Data	Data
...	Data	Data	
120	Data	Data	

Calculation:

- Water Separation Efficiency (%) = $(\text{Volume of separated water} / \text{Initial volume of water in the emulsion}) \times 100$

Logical Flow for Demulsifier Evaluation

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Caption: Logical flow for evaluating the demulsification efficiency of **3-Ethoxypylamine**.

Application as a Synthesis Intermediate

The primary amine functionality of **3-Ethoxypropylamine** makes it a valuable building block for the synthesis of more complex molecules used in the petrochemical industry. For instance, it can be a precursor to more sophisticated corrosion inhibitors, demulsifiers, or other performance additives. A patent suggests its use as an intermediate in the synthesis of dyes and as a novel corrosion inhibitor and ionized emulsifier.[\[1\]](#)

Application Notes:

3-Ethoxypropylamine can be reacted with various other chemical species to produce derivatives with enhanced properties. For example, reaction with fatty acids can produce amides with improved film-forming properties for corrosion inhibition. Ethoxylation or propoxylation can be used to modify its solubility and surface activity for demulsification applications.

Experimental Protocol: Synthesis of an Amide-Based Corrosion Inhibitor

Objective: To synthesize an N-(3-ethoxypropyl) oleamide from **3-Ethoxypropylamine** and oleic acid.

Materials and Equipment:

- **3-Ethoxypropylamine**
- Oleic acid
- Toluene (or another suitable solvent for azeotropic water removal)
- Dean-Stark apparatus
- Round-bottom flask
- Heating mantle with magnetic stirrer
- Condenser
- Thermometer
- Rotary evaporator

Procedure:**• Reaction Setup:**

- Set up the reaction apparatus consisting of a round-bottom flask, Dean-Stark trap, condenser, and heating mantle with a stirrer.
- Charge the round-bottom flask with equimolar amounts of **3-Ethoxypropylamine** and oleic acid.
- Add toluene to the flask to facilitate the azeotropic removal of water formed during the reaction.

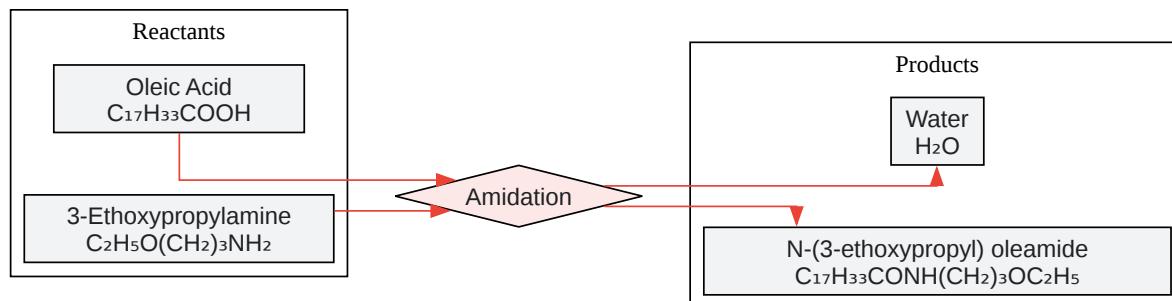
• Reaction:

- Heat the reaction mixture to reflux with vigorous stirring.
- Collect the water that separates in the Dean-Stark trap.
- Monitor the progress of the reaction by measuring the amount of water collected. The reaction is complete when no more water is evolved.

• Purification:

- Once the reaction is complete, allow the mixture to cool to room temperature.
- Remove the toluene using a rotary evaporator.
- The resulting product, N-(3-ethoxypropyl) oleamide, can be further purified if necessary, for example, by column chromatography.

Reaction Pathway



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Caption: Synthesis pathway for an amide-based corrosion inhibitor from **3-Ethoxypropylamine**.

Disclaimer: The provided protocols are intended as a general guide. Specific experimental conditions may need to be optimized based on the exact nature of the petrochemical system being studied. Appropriate safety precautions should always be taken when handling chemicals.

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References

- 1. CN109369423B - Preparation method of 3-ethoxy propylamine - Google Patents [patents.google.com]
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